

An In-depth Technical Guide to PD117588: A Potent Quinolone Antibacterial Agent

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For Researchers, Scientists, and Drug Development Professionals

Abstract

PD117588 is a synthetic fluoroquinolone antibacterial agent characterized by a broad spectrum of activity, particularly against Gram-positive bacteria. As a member of the quinolone class, its mechanism of action involves the inhibition of essential bacterial enzymes, DNA gyrase and topoisomerase IV, thereby disrupting DNA replication and leading to bacterial cell death. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **PD117588**, including available quantitative data, a detailed description of its mechanism of action, and relevant experimental protocols.

Chemical Structure and Properties

PD117588, a fluoroquinolone derivative, possesses a core structure essential for its antibacterial efficacy. Its chemical identity and key properties are summarized below.

Chemical Identifiers



Identifier	Value
IUPAC Name	1-cyclopropyl-7-(3- ((ethylamino)methyl)pyrrolidin-1-yl)-6,8-difluoro- 4-oxo-1,4-dihydroquinoline-3-carboxylic acid
CAS Number	99734-97-1
Synonyms	PD-117588, PD 117588
Chemical Formula	C20H23F2N3O3
SMILES Code	O=C(C1=CN(C2CC2)C3=C(C=C(F)C(N4CC(CN CC)CC4)=C3F)C1=O)O

Physicochemical Properties

Property	Value
Molecular Weight	391.41 g/mol
Exact Mass	391.1707 u
Elemental Analysis	C: 61.37%, H: 5.92%, F: 9.71%, N: 10.74%, O: 12.26%

Biological Activity and Mechanism of Action

PD117588 exhibits potent antibacterial activity across a wide range of bacterial species. Its efficacy is particularly noted against Gram-positive isolates, including challenging pathogens such as methicillin-resistant Staphylococcus aureus (MRSA).

Antibacterial Spectrum

PD117588 has demonstrated a broad antimicrobial spectrum with excellent activity against numerous Gram-positive and Gram-negative bacteria. While specific Minimum Inhibitory Concentration (MIC) values for PD117588 are not readily available in the public domain, literature on related compounds and its general characterization indicate high potency. For context, newly developed quinolones are reported to have MICs for 90% of strains (MIC₉₀) at concentrations as low as ≤0.06 μg/mL for staphylococci and streptococci.



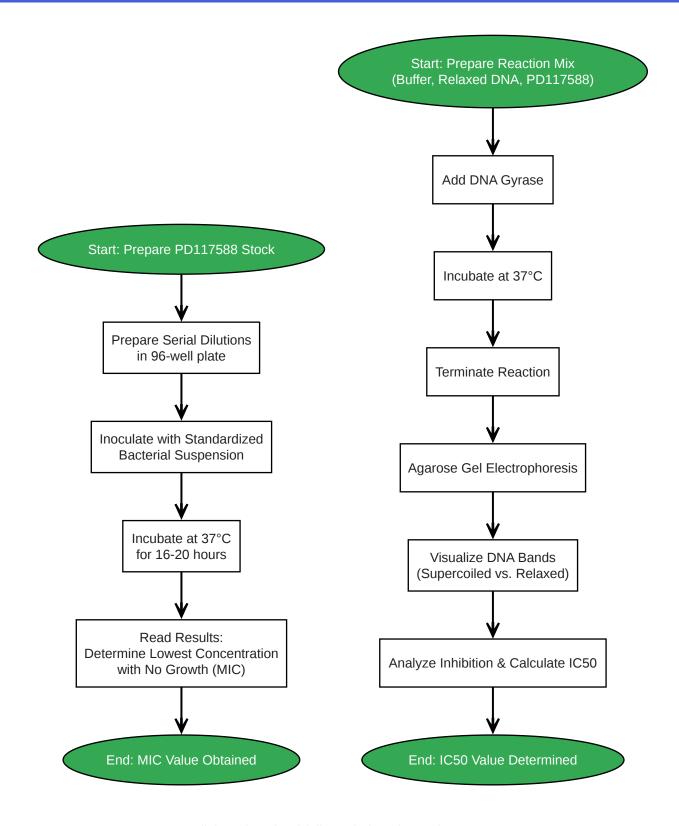
Mechanism of Action: Inhibition of Bacterial Topoisomerases

The primary mechanism of action of **PD117588**, consistent with other fluoroquinolones, is the inhibition of two essential bacterial enzymes: DNA gyrase and topoisomerase IV.[1][2] These enzymes are crucial for DNA replication, repair, and recombination.

- DNA Gyrase: This enzyme introduces negative supercoils into bacterial DNA, a process vital for relieving torsional stress during DNA replication and transcription.
- Topoisomerase IV: This enzyme is primarily involved in the decatenation (separation) of daughter chromosomes following DNA replication.

By forming a stable complex with the enzyme-DNA intermediate, **PD117588** traps the enzymes, leading to double-stranded DNA breaks, inhibition of DNA synthesis, and ultimately, bacterial cell death.[2]





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References

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